

# Application Notes and Protocols: In Vitro Susceptibility Testing of Cefprozil via Broth Microdilution

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## Compound of Interest

Compound Name: Cefprozil

Cat. No.: B1142126

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## Introduction

**Cefprozil** is a second-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria. Accurate in vitro susceptibility testing is crucial for determining its efficacy against clinical isolates and for surveillance of emerging resistance. The broth microdilution method is a standardized technique for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent. This document provides a detailed protocol for performing in vitro susceptibility testing of **Cefprozil** using the broth microdilution method, adhering to the guidelines established by the Clinical and Laboratory Standards Institute (CLSI).

## Principle of the Method

The broth microdilution method involves challenging a standardized bacterial inoculum with serial twofold dilutions of **Cefprozil** in a liquid growth medium. Following incubation, the lowest concentration of **Cefprozil** that completely inhibits visible bacterial growth is recorded as the MIC.

## Data Presentation

### Table 1: CLSI MIC Interpretive Criteria for Cefprozil

Organism	Susceptible (S) (µg/mL)	Intermediate (I) (µg/mL)	Resistant (R) (µg/mL)
Enterobacterales	≤ 8	16	≥ 32
Haemophilus influenzae and Haemophilus parainfluenzae	≤ 8	16	≥ 32
Streptococcus pneumoniae	≤ 1	2	≥ 4
Streptococcus spp. Beta-hemolytic group	≤ 1	2	≥ 4

Note: These breakpoints are based on CLSI guidelines. Users should always refer to the most current version of the CLSI M100 document for the latest interpretive criteria.

## Table 2: Quality Control (QC) Ranges for Cefprozil MIC Testing

Quality Control Strain	ATCC® No.	Cefprozil MIC Range (µg/mL)
Escherichia coli	25922	2 - 8
Staphylococcus aureus	29213	0.5 - 2
Haemophilus influenzae	49766	1 - 4
Streptococcus pneumoniae	49619	0.12 - 0.5

Note: These are representative QC ranges. Laboratories must verify the current acceptable ranges from the latest edition of the CLSI M100 supplement.

## Experimental Protocols

### Preparation of Cefprozil Stock Solution

- Obtain **Cefprozil** Powder: Use analytical grade **Cefprozil** powder with a known potency.
- Solvent Selection: **Cefprozil** is soluble in water. Use sterile, distilled water as the solvent.
- Calculation of Powder Mass: Calculate the amount of **Cefprozil** powder needed to prepare a stock solution of a specific concentration (e.g., 1280 µg/mL). The following formula can be used:
- Dissolution: Aseptically weigh the calculated amount of **Cefprozil** powder and dissolve it in the appropriate volume of sterile distilled water. Ensure complete dissolution.
- Sterilization: Sterilize the stock solution by filtration through a 0.22 µm syringe filter into a sterile container.
- Storage: Aliquot the sterile stock solution into sterile cryovials and store at -60°C or below. Avoid repeated freeze-thaw cycles.

## Broth Microdilution Procedure

- Media Preparation:
  - For most non-fastidious bacteria (e.g., Enterobacterales, *S. aureus*), use Cation-Adjusted Mueller-Hinton Broth (CAMHB).
  - For *Haemophilus influenzae*, use *Haemophilus* Test Medium (HTM) broth.
  - For *Streptococcus pneumoniae*, use CAMHB supplemented with 2-5% lysed horse blood.
  - Prepare the media according to the manufacturer's instructions and sterilize.
- Preparation of Microdilution Plates:
  - Aseptically dispense 50 µL of the appropriate sterile broth into each well of a 96-well microtiter plate.
  - Prepare serial twofold dilutions of the **Cefprozil** stock solution in the first column of wells to achieve the desired final concentration range (e.g., 0.06 to 64 µg/mL).

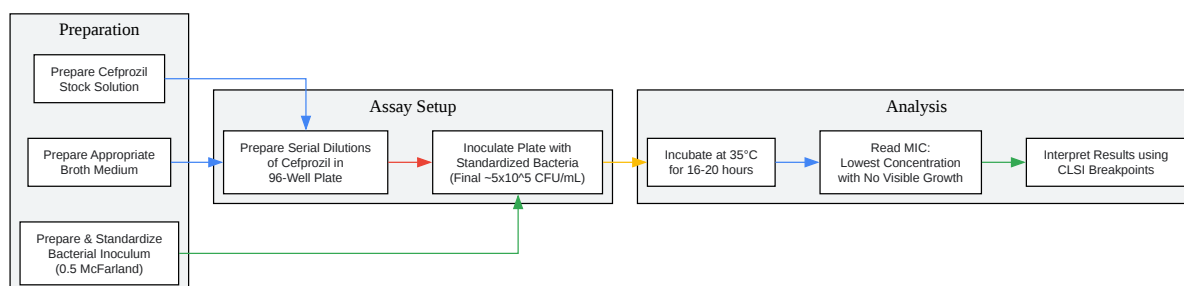
- Use a multichannel pipette to perform serial dilutions across the plate, typically leaving the last column for a growth control (no antibiotic).
- Inoculum Preparation and Standardization:
  - From a fresh (18-24 hour) culture on a non-selective agar plate, select 3-5 well-isolated colonies of the test organism.
  - Transfer the colonies to a tube of sterile saline or broth.
  - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard. This corresponds to approximately  $1-2 \times 10^8$  CFU/mL.
  - Within 15 minutes of standardization, dilute the adjusted inoculum in the appropriate broth to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well after inoculation.
- Inoculation of Microdilution Plates:
  - Inoculate each well with 50  $\mu$ L of the standardized and diluted bacterial suspension, resulting in a final volume of 100  $\mu$ L per well.
  - The final inoculum concentration in each well should be approximately  $5 \times 10^5$  CFU/mL.
- Incubation:
  - Stack the plates (no more than four high) and incubate at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  in ambient air for 16-20 hours for most bacteria.
  - For *Haemophilus influenzae* and *Streptococcus pneumoniae*, incubate in an atmosphere of 5%  $\text{CO}_2$ .
- Reading and Interpreting Results:
  - Following incubation, examine the plates from the bottom using a reading mirror or an automated plate reader.

- The MIC is the lowest concentration of **Cefprozil** at which there is no visible growth (i.e., no turbidity or pellet at the bottom of the well).
- Interpret the MIC values according to the CLSI breakpoints provided in Table 1.

## Quality Control

- Concurrently test the recommended ATCC® quality control strains with each batch of clinical isolates.
- The resulting MICs for the QC strains must fall within the acceptable ranges specified in the current CLSI M100 document (see Table 2 for representative ranges).
- If QC results are out of range, the test results for the clinical isolates are considered invalid, and an investigation into the source of the error is required.

## Mandatory Visualization



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Caption: Workflow for **Cefprozil** Broth Microdilution Susceptibility Testing.

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